

1,4-Dihydroquinoline Derivatives: A Comprehensive Technical Guide for Medicinal Chemists

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Compound of Interest

Compound Name: 1,4-Dihydroquinoline

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For Researchers, Scientists, and Drug Development Professionals

The **1,4-dihydroquinoline** scaffold is a privileged heterocyclic motif in medicinal chemistry, demonstrating a broad spectrum of pharmacological activities. Its derivatives have garnered significant attention for their potential as therapeutic agents in diverse disease areas, including oncology, infectious diseases, and cardiovascular disorders. This technical guide provides an in-depth overview of the synthesis, biological evaluation, and structure-activity relationships of **1,4-dihydroquinoline** derivatives, intended to serve as a valuable resource for researchers engaged in drug discovery and development.

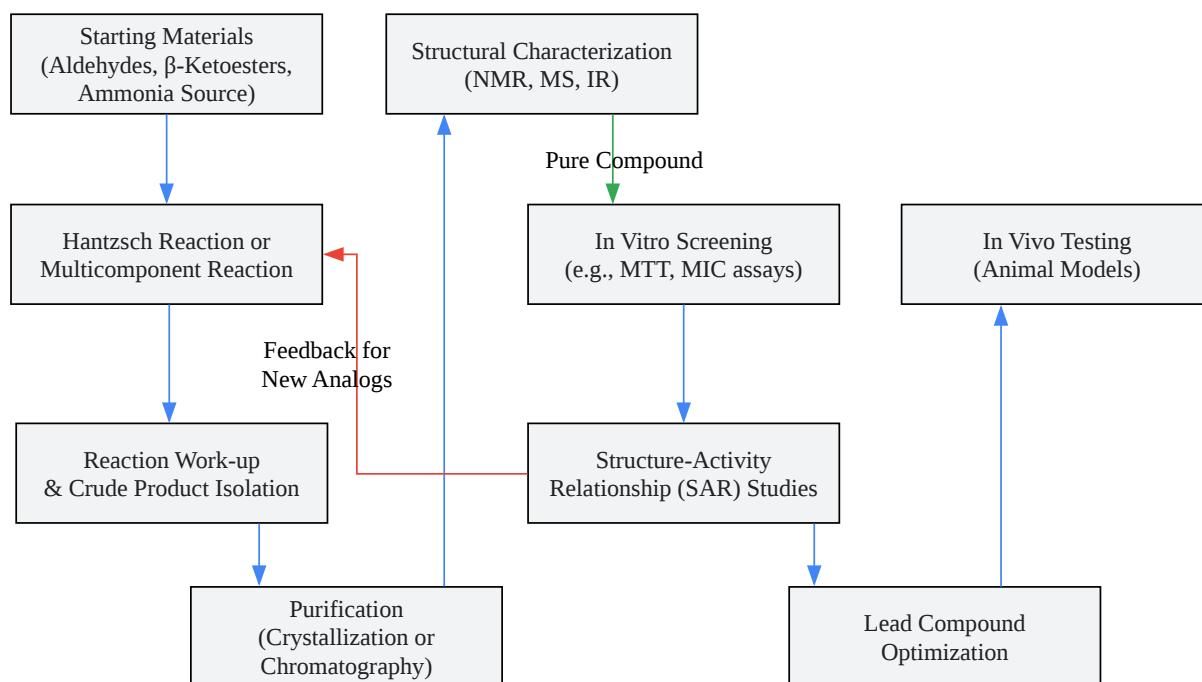
I. Synthesis of 1,4-Dihydroquinoline Derivatives

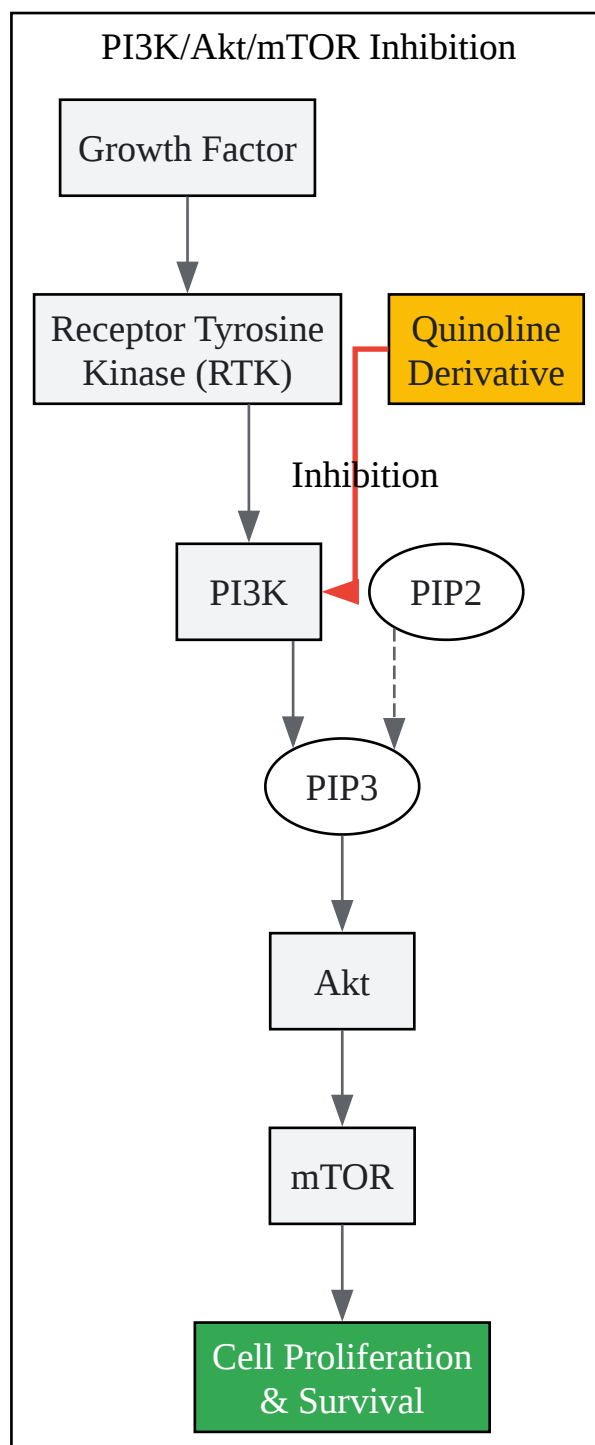
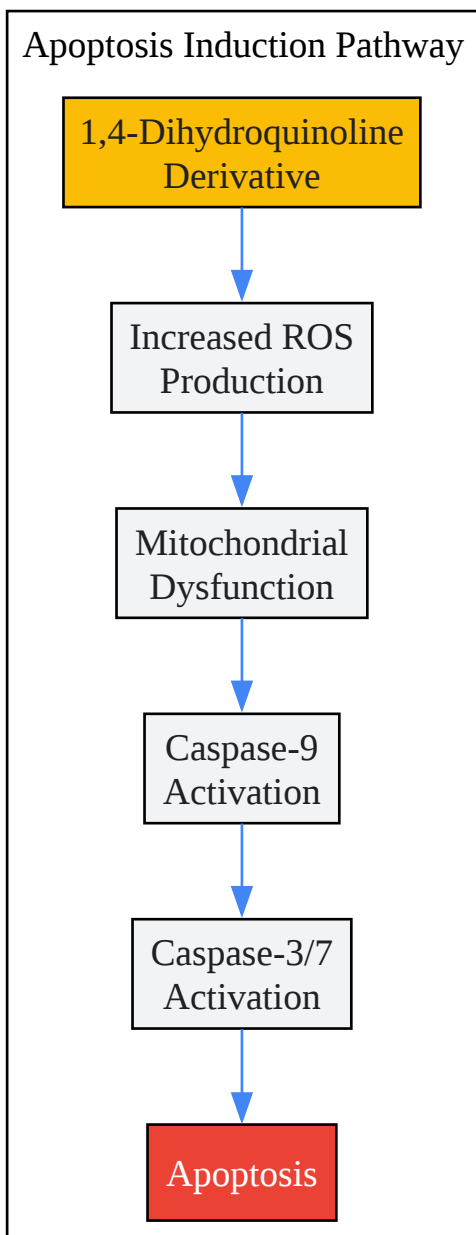
The synthesis of the **1,4-dihydroquinoline** core can be achieved through various strategies, with the Hantzsch dihydropyridine synthesis and its modifications being a cornerstone.^{[1][2]} Additionally, transition-metal-free multicomponent reactions have emerged as efficient and environmentally benign alternatives.

General Synthetic Workflow

A typical workflow for the synthesis and initial biological evaluation of **1,4-dihydroquinoline** derivatives is outlined below. This process begins with the selection of appropriate starting

materials and culminates in the identification of lead compounds with promising therapeutic potential.





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